

1-Phenylethyl acetate chemical properties and structure

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Compound of Interest

Compound Name: 1-Phenylethyl acetate

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An In-depth Technical Guide to **1-Phenylethyl Acetate**: Chemical Properties and Structure

Introduction

1-Phenylethyl acetate, also known as styrallyl acetate, is an organic ester characterized by its pleasant, fruity, and floral aroma. This colorless to pale yellow liquid is a significant compound in the fragrance and flavor industries and serves as a versatile solvent and intermediate in organic synthesis.^[1] This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **1-phenylethyl acetate**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The chemical and physical properties of **1-phenylethyl acetate** are summarized in the table below, providing a consolidated reference for its key characteristics.

| Property | Value | Source(s) |
|---------------------------------------|--|--------------|
| Molecular Formula | C ₁₀ H ₁₂ O ₂ | [1][2] |
| Molecular Weight | 164.20 g/mol | [1][2][3][4] |
| CAS Number | 93-92-5 | [1][2] |
| Appearance | Colorless to pale yellow liquid | [1] |
| Odor | Fruity, floral, green, suggestive of gardenia | [5][6] |
| Boiling Point | 211 - 212 °C | [1] |
| Melting Point | -60 °C | [6] |
| Density | 1.0715 g/cm ³ at 25 °C | [6] |
| Refractive Index (n _{20/D}) | 1.492 - 1.497 | [1] |
| Flash Point | 92.5 °C (198.5 °F) | |
| Water Solubility | 0.27 g/L (insoluble) | [5][6] |
| Solubility in Organic Solvents | Soluble | [6] |
| XLogP3 | 2.0 | [2] |

Chemical Structure

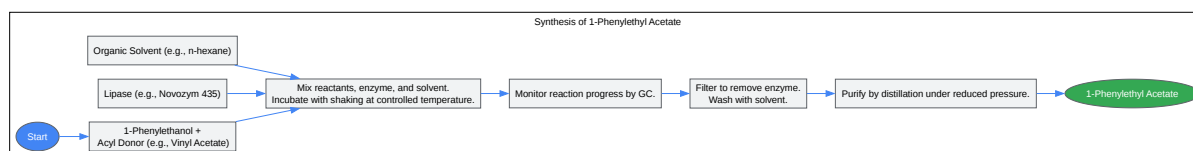
1-Phenylethyl acetate is a carboxylic ester derived from the formal condensation of 1-phenylethanol and acetic acid. Its structure consists of a phenyl group and an acetyl group attached to a central ethylidene core. The molecule possesses a chiral center at the benzylic carbon, and thus exists as a racemic mixture of (R)- and (S)-enantiomers, unless a stereospecific synthesis is employed.[4]

Caption: Chemical structure of **1-Phenylethyl acetate**.

Experimental Protocols

Synthesis of 1-Phenylethyl Acetate

A common method for the synthesis of **1-phenylethyl acetate** is the esterification of 1-phenylethanol with acetic anhydride or acetic acid.[6] An alternative approach involves the reaction of benzyl chloride with ethyl acetoacetate followed by oxidation.[7] A general enzymatic synthesis protocol is outlined below.[8]



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Caption: General workflow for the enzymatic synthesis of **1-phenylethyl acetate**.

Detailed Methodology for Enzymatic Synthesis:[8]

- **Reaction Setup:** In a suitable reaction vessel, such as a microcentrifuge tube, combine 1-phenylethanol (substrate), an acyl donor (e.g., vinyl acetate), a lipase (e.g., Novozym 435), and an organic solvent (e.g., n-hexane).
- **Incubation:** Place the reaction vessel in a shaker and incubate at a controlled temperature (e.g., 60°C) with constant agitation (e.g., 200 rpm) for a specified duration (e.g., 24 hours).
- **Reaction Monitoring:** Periodically, take aliquots from the reaction mixture and analyze them by gas chromatography (GC) to monitor the formation of **1-phenylethyl acetate**.
- **Enzyme Recovery:** Upon completion of the reaction, filter the mixture to recover the lipase. The recovered enzyme can be washed with the reaction solvent and dried for reuse.

- **Product Isolation and Purification:** The filtrate, containing the product, unreacted starting materials, and solvent, is then subjected to purification, typically by distillation under reduced pressure, to isolate the pure **1-phenylethyl acetate**.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy is a powerful tool for the structural elucidation of **1-phenylethyl acetate**. The chemical shifts and coupling constants provide detailed information about the electronic environment and connectivity of the protons in the molecule.

¹H NMR Spectral Data of Phenethyl Acetate (a related isomer, for illustrative purposes):[\[9\]](#)

| Signal Assignment | Chemical Shift (δ) ppm | Multiplicity | Coupling Constant (J) Hz | Integration |
|-------------------------------------|------------------------|---------------|--------------------------|-------------|
| H-Ar (Aromatic) | 7.32 - 7.20 | Multiplet (m) | - | 5H |
| -CH ₂ -O- (Methylene) | 4.28 | Triplet (t) | 7.1 | 2H |
| -CH ₂ -Ar (Methylene) | 2.94 | Triplet (t) | 7.1 | 2H |
| -C(=O)-CH ₃ (Methyl) | 2.04 | Singlet (s) | - | 3H |

¹³C NMR Spectral Data of Phenethyl Acetate:[\[10\]](#)

- δ (ppm): 171.22, 137.95, 129.03, 128.64, 126.70, 65.08, 35.21, 21.12.

Experimental Protocol for NMR Spectroscopy:[\[9\]](#)

- **Sample Preparation:** Dissolve 5-10 mg of **1-phenylethyl acetate** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃) containing a reference standard (e.g., tetramethylsilane, TMS) in an NMR tube.

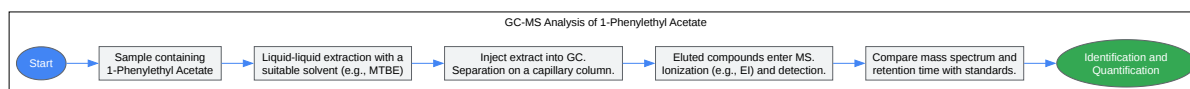
- **Instrument Setup:** Place the NMR tube in the spectrometer. Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve homogeneity.
- **Data Acquisition:** Set the appropriate spectral parameters, including the spectral width, number of scans, and relaxation delay. Acquire the ^1H and ^{13}C NMR spectra.
- **Data Processing:** Process the acquired free induction decay (FID) by applying a Fourier transform, phase correction, and baseline correction to obtain the final spectrum.

Mass Spectrometry (MS)

Gas chromatography-mass spectrometry (GC-MS) is commonly used for the identification and quantification of **1-phenylethyl acetate**. The mass spectrum provides information about the molecular weight and fragmentation pattern of the molecule.

Key Mass Spectral Fragments (m/z):[\[3\]](#)[\[11\]](#)

- 104
- 43
- 122
- 105
- 77



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Caption: General workflow for the GC-MS analysis of **1-phenylethyl acetate**.

Experimental Protocol for GC-MS Analysis:[12]

- **Sample Preparation:** Perform a liquid-liquid extraction of the sample containing **1-phenylethyl acetate** using a suitable solvent like methyl-tert-butyl ether (MTBE). An internal standard may be added for quantitative analysis.
- **Chromatographic Separation:** Inject the extract into a gas chromatograph equipped with a suitable capillary column (e.g., DB-WAX). The oven temperature is programmed to achieve separation of the components.
- **Mass Spectrometric Detection:** The compounds eluting from the GC column are introduced into the mass spectrometer. Electron ionization (EI) is a common ionization technique. The mass analyzer separates the ions based on their mass-to-charge ratio, and a detector records their abundance.
- **Data Analysis:** Identify **1-phenylethyl acetate** by comparing its retention time and mass spectrum with those of a known standard or a reference library (e.g., NIST).

Conclusion

1-Phenylethyl acetate is a compound of significant interest due to its wide range of applications. A thorough understanding of its chemical properties, structure, and analytical methodologies is crucial for its effective utilization in research, development, and industrial processes. This guide provides a foundational understanding of these aspects, serving as a valuable resource for scientists and professionals in related fields.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. scent.vn [scent.vn]

- 3. 1-Phenylethyl Acetate | C₁₀H₁₂O₂ | CID 62341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 5. Showing Compound 1-Phenylethyl acetate (FDB010563) - FooDB [foodb.ca]
- 6. echemi.com [echemi.com]
- 7. CN103553914A - Phenylethyl acetate synthesis method - Google Patents [patents.google.com]
- 8. Study on Synthesis of 1-Phenylethyl Acetate by Enzymatic Kinetic Resolution [scirp.org]
- 9. benchchem.com [benchchem.com]
- 10. rsc.org [rsc.org]
- 11. Benzenemethanol, α -methyl-, acetate [webbook.nist.gov]
- 12. A Study of Amino Acid Metabolism and the Production of Higher Alcohols and Their Esters in Sparkling Wines [mdpi.com]
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